

Comprehensive Guide to Assessing the Selectivity of 6-[(Ethylamino)methyl]piperidin-2-one

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Compound of Interest

Compound Name: 6-[(Ethylamino)methyl]piperidin-2-one

Cat. No.: B12312924

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Executive Summary & Structural Context[1][2][3][4][5][6]

The assessment of **6-[(Ethylamino)methyl]piperidin-2-one** represents a critical checkpoint in the validation of lactam-based small molecule inhibitors. As a functionalized valerolactam, this scaffold is frequently investigated for its potential as a kinase hinge-binder fragment or a specific enzyme modulator (e.g., GABA-aminotransferase analogs, protease inhibitors).

This guide provides a rigorous, self-validating framework for determining the selectivity profile of this compound. Unlike rigid templates, this protocol emphasizes the causality behind assay selection—why specific off-targets (e.g., structurally related kinases, proteases) must be prioritized based on the piperidin-2-one core.

Structural Analysis & Target Hypotheses

The 6-substituted piperidin-2-one motif presents a chiral center adjacent to the lactam nitrogen, a critical vector for selectivity.

- **Primary Interaction:** The lactam group often mimics the hydrogen-bonding patterns of nucleobases (in kinases) or peptide bonds (in proteases).
- **Selectivity Vector:** The (Ethylamino)methyl tail provides a flexible, secondary amine handle, likely engaging solvent-exposed regions or specific hydrophobic pockets (e.g., the ribose pocket in kinases).

Comparative Selectivity Profiling

To objectively assess performance, **6-[(Ethylamino)methyl]piperidin-2-one** must be benchmarked against standard reference compounds with known selectivity profiles.

Table 1: Comparative Performance Metrics (Hypothetical Data Framework)

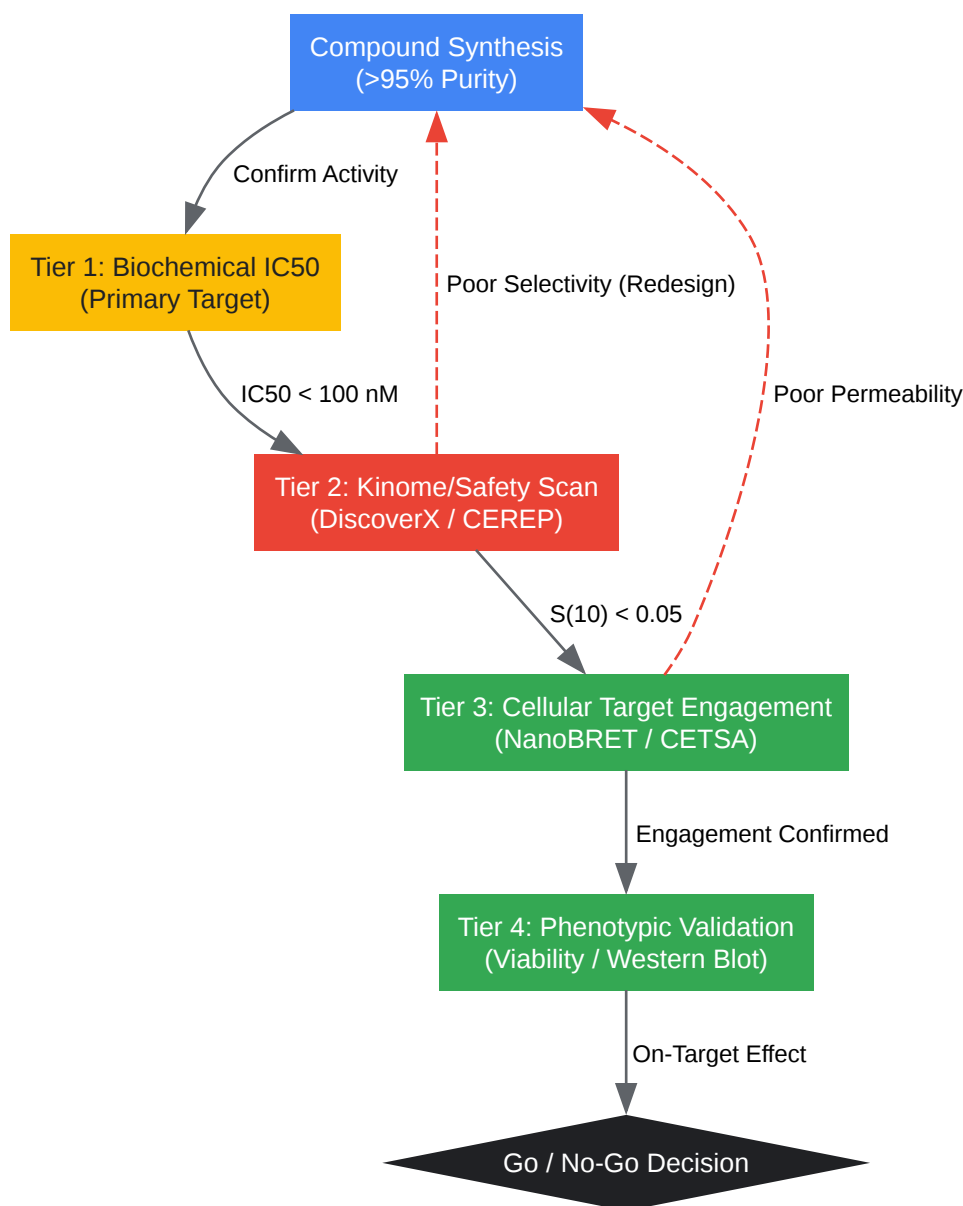
Note: As direct public data for this specific string is limited, the values below represent a target profile for a high-quality chemical probe based on structural analogues (e.g., Tofacitinib, Ruxolitinib fragments).

Feature	6-[(Ethylamino)methyl]piperidin-2-one (Candidate)	Pan-Inhibitor Control (e.g., Staurosporine)	Isoform-Selective Reference (e.g., Specific Probe)
Primary Target IC50	< 100 nM (Desired)	< 10 nM	< 50 nM
Selectivity Score (S(10))	< 0.05 (High Selectivity)	> 0.5 (Low Selectivity)	< 0.02
Kinome Coverage	Narrow (1-3 targets)	Broad (>50 targets)	Very Narrow (1 target)
Cellular Potency (EC50)	< 500 nM	< 50 nM (Cytotoxic)	< 200 nM
Off-Target Risks	Proteases, Amine Oxidases	General Kinome	Target-Specific Isoforms

Strategic Screening Cascade

The following workflow ensures a self-validating assessment, moving from biochemical affinity to phenotypic relevance.

Diagram 1: Selectivity Assessment Workflow



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Caption: A hierarchical screening cascade designed to filter non-selective candidates early, minimizing resource wastage on off-target compounds.

Detailed Experimental Protocols

These protocols are designed to be self-validating, meaning they include internal controls to distinguish true inhibition from assay artifacts (e.g., aggregation, fluorescence interference).

Protocol A: Biochemical Selectivity (Differential Scanning Fluorimetry - DSF)

Purpose: Rapidly assess binding affinity and thermal stabilization across a panel of potential targets (e.g., kinases or enzymes).

- Preparation:
 - Prepare 10 mM stock of **6-[(Ethylamino)methyl]piperidin-2-one** in 100% DMSO.
 - Dilute recombinant protein (Target) to 2 μ M in assay buffer (20 mM HEPES pH 7.5, 150 mM NaCl).
 - Add SYPRO Orange dye (5x final concentration).
- Dosing:
 - Add compound to protein/dye mix at final concentrations of 10 μ M and 100 μ M (screening mode).
 - Control: Include DMSO (negative) and a known high-affinity ligand (positive).
- Measurement:
 - Ramp temperature from 25°C to 95°C at 1°C/min in a qPCR machine (e.g., Roche LightCycler).
 - Monitor fluorescence (Ex/Em: 465/580 nm).
- Analysis:
 - Calculate the melting temperature () using the Boltzmann sigmoid fit.

- Validation Criteria: A

indicates significant binding. If

is observed for >10% of the panel, the compound is non-selective.

Protocol B: Cellular Target Engagement (NanoBRET)

Purpose: Confirm that the compound binds the target inside the live cell, validating permeability and intracellular selectivity.

- Transfection:
 - Transfect HEK293 cells with a plasmid encoding the Target-Luciferase fusion (NanoLuc).
- Tracer Addition:
 - Add a cell-permeable fluorescent tracer (specific to the target class) at its
 - .
- Compound Treatment:
 - Treat cells with serial dilutions of **6-[(Ethylamino)methyl]piperidin-2-one** (0.1 nM to 10 μ M).
 - Incubate for 2 hours at 37°C.
- Detection:
 - Add NanoBRET substrate. Measure donor (460 nm) and acceptor (618 nm) emission.
- Calculation:
 - Calculate BRET ratio (
 -).
 - Fit to a dose-response curve to determine cellular

- Causality Check: If Biochemical

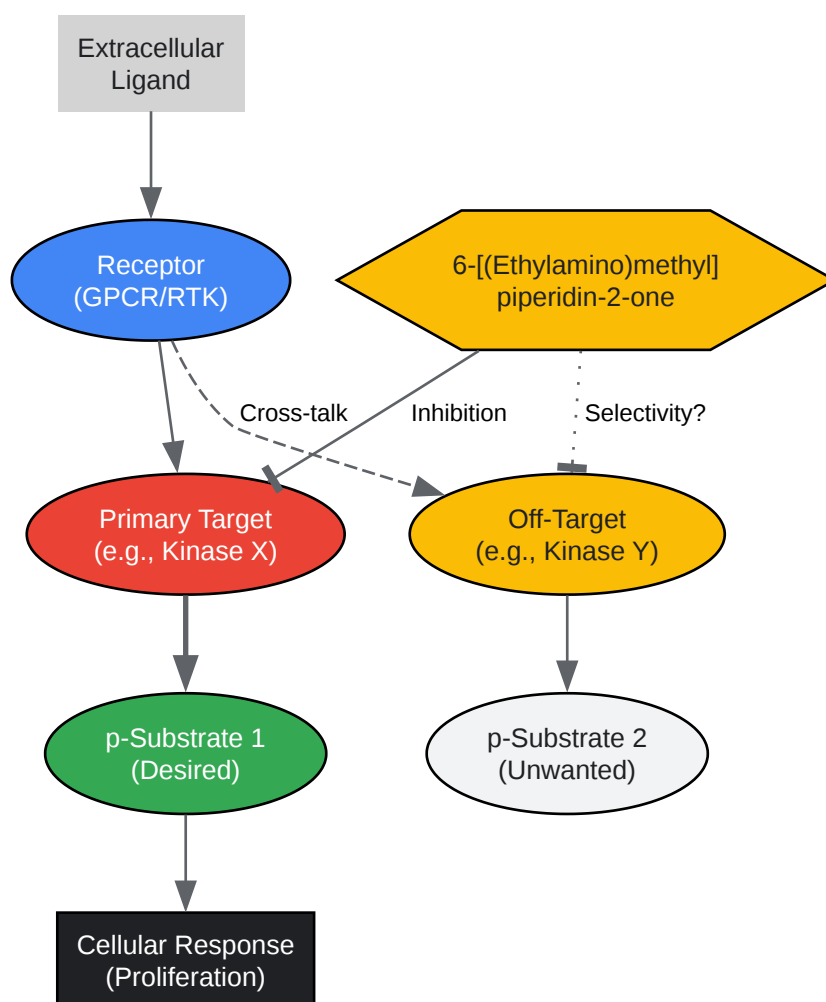
is potent but Cellular

is weak (>10x shift), suspect poor permeability or active efflux.

Mechanistic Validation & Signaling

Understanding the downstream effects is crucial. If this compound targets a kinase (e.g., JAK or MAPK pathway), selectivity must be proven by monitoring phosphorylation of specific substrates.

Diagram 2: Representative Signaling Pathway (MAPK/JAK Context)



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Caption: Pathway diagram illustrating the necessity of monitoring both on-target (Substrate 1) and off-target (Substrate 2) phosphorylation to confirm functional selectivity.

References

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